

"Methyl Nonafluorovalerate" safety data sheet (SDS) and handling precautions

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Compound of Interest

Compound Name: Methyl Nonafluorovalerate

Cat. No.: B087576

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Methyl Nonafluorovalerate: A Technical Safety and Handling Guide

For Researchers, Scientists, and Drug Development Professionals

Methyl Nonafluorovalerate is a fluorinated organic compound with applications in various research and industrial settings, including as an intermediate in the synthesis of specialty chemicals and materials.^[1] Due to its chemical properties, understanding its safety profile and proper handling procedures is critical for ensuring laboratory safety and minimizing exposure risks. This technical guide provides an in-depth overview of the safety data, handling precautions, and toxicological considerations for **Methyl Nonafluorovalerate**, compiled from available safety data sheets and toxicological literature.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **Methyl Nonafluorovalerate** is presented in Table 1. This data is essential for understanding its behavior under various laboratory conditions and for planning safe handling and storage procedures.

Property	Value
Molecular Formula	C ₆ H ₃ F ₉ O ₂
Molecular Weight	278.07 g/mol [2]
CAS Number	13038-26-1
Appearance	Colorless to almost colorless clear liquid [3]
Boiling Point	102 °C [1]
Purity	>97.0% (GC) [3]
Synonyms	Methyl Nonafluoropentanoate, Methyl Perfluorovalerate, Nonafluorovaleric Acid Methyl Ester [3]

Table 1: Physical and Chemical Properties of **Methyl Nonafluorovalerate**

Hazard Identification and Classification

Methyl Nonafluorovalerate is classified as a hazardous substance according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). A summary of its hazard classifications is provided in Table 2.

Hazard Class	GHS Category	Hazard Statement
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapor [2]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation [2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation [2]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation [2]

Table 2: GHS Hazard Classification of **Methyl Nonafluorovalerate**

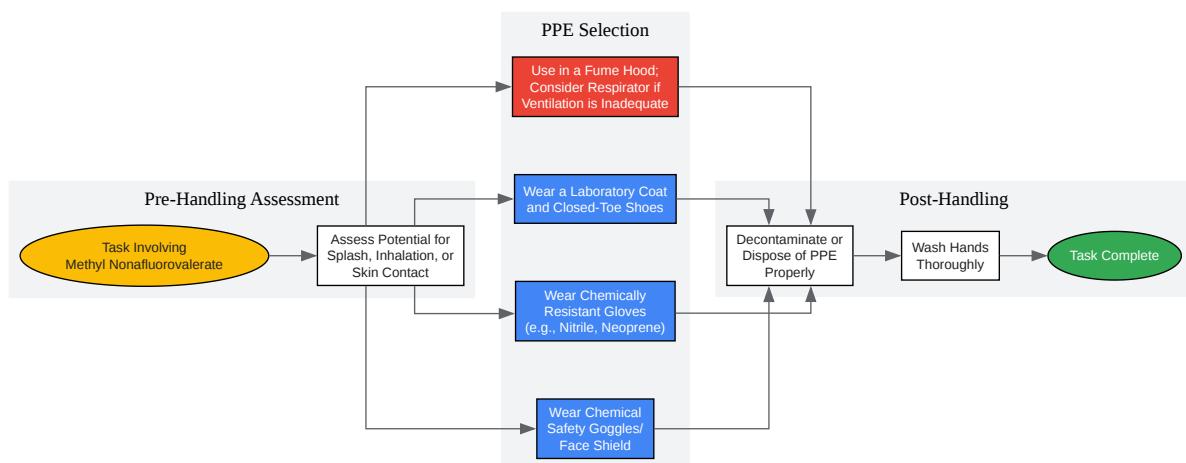
Note: Specific quantitative toxicity data, such as LD50 (median lethal dose) values, for **Methyl Nonafluorovalerate** are not readily available in the public domain based on the conducted searches. The hazard classifications are based on the criteria of the GHS.

Handling and Storage Precautions

Proper handling and storage procedures are paramount to minimize the risks associated with **Methyl Nonafluorovalerate**.

3.1. Personal Protective Equipment (PPE)

A logical workflow for selecting and using appropriate PPE when handling **Methyl Nonafluorovalerate** is outlined below.



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*Figure 1: Personal Protective Equipment (PPE) workflow for handling **Methyl Nonafluorovalerate**.*

3.2. Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Keep away from heat, sparks, open flames, and other ignition sources.
- Use non-sparking tools.
- Take precautionary measures against static discharge.
- Ground and bond containers when transferring material.

3.3. Storage Conditions

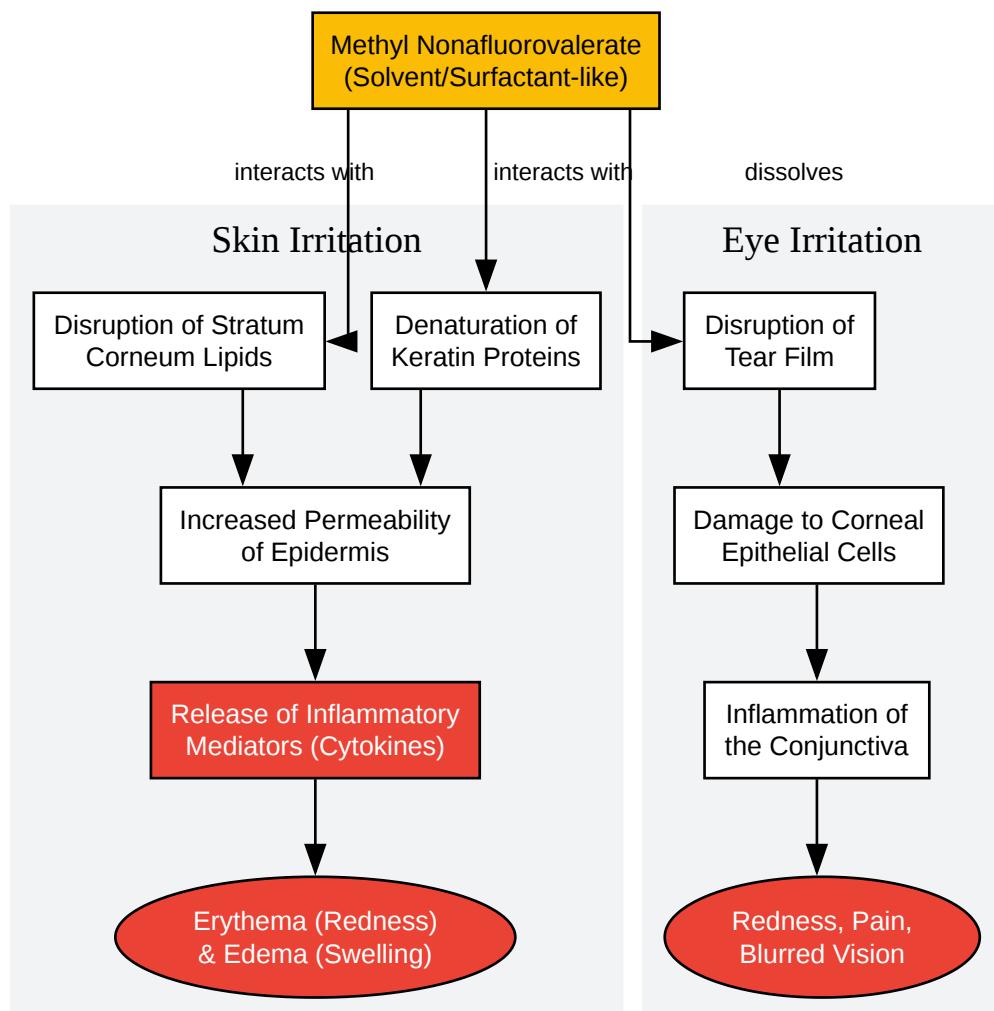
- Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Keep away from incompatible materials such as oxidizing agents, strong acids, and strong bases.
- Store in a flammable liquids storage cabinet.

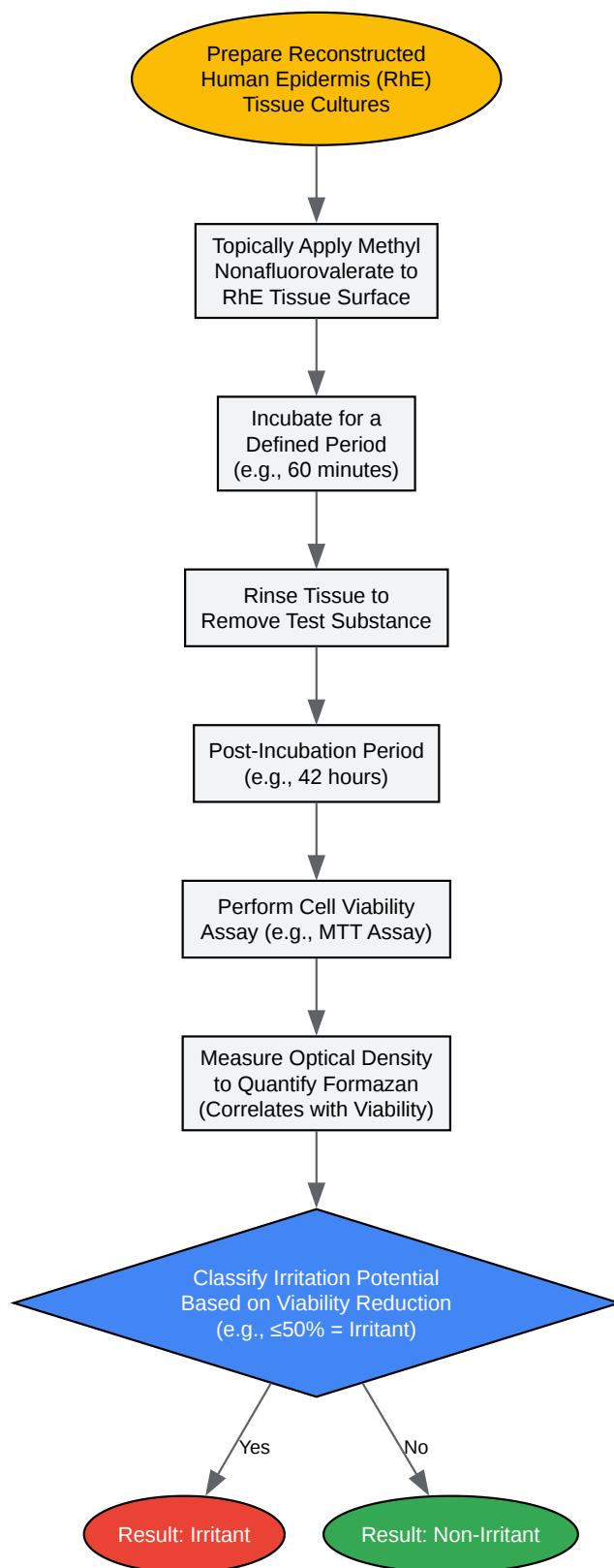
Toxicological Information and Experimental Protocols

While specific toxicological studies on **Methyl Nonafluorovalerate** are not widely published, its GHS classification indicates that it is a skin and eye irritant. The following sections describe the likely experimental protocols used to determine these classifications.

4.1. Mechanism of Skin and Eye Irritation

The irritant effects of substances like **Methyl Nonafluorovalerate**, which can be classified as both an organic solvent and a substance with surfactant-like properties due to its fluorinated chain, are generally attributed to their interaction with the cellular components of the skin and eyes.



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